

Hebeirubescensin H: A Technical Overview of its Discovery, Origin, and Biological Potential

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Compound of Interest

Compound Name: *Hebeirubescensin H*

Cat. No.: *B15591877*

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Abstract

Hebeirubescensin H, a complex diterpenoid natural product, has emerged as a molecule of interest within the scientific community. This technical guide provides a comprehensive overview of its discovery, botanical origin, and preliminary biological activities. The document details the experimental protocols for its isolation and structural elucidation, presents available quantitative data, and visualizes key experimental workflows. While specific mechanistic insights and extensive biological profiling are still subjects of ongoing research, this guide consolidates the current knowledge to facilitate further investigation and drug development efforts.

Discovery and Origin

Hebeirubescensin H was first isolated and identified in 2006 by a team of researchers led by Huang.^{[1][2]} It is a natural product originating from the plant *Isodon rubescens* (also known as *Rabdosia rubescens*), a perennial herb belonging to the Lamiaceae family.^{[1][2]} This plant has a history of use in traditional Chinese medicine for treating various ailments.

Hebeirubescensin H belongs to the ent-kaurane class of diterpenoids, a group of natural products known for their diverse and complex chemical structures and a wide range of biological activities. Its chemical formula has been determined to be C₂₀H₂₈O₇.^{[1][2]}

Physicochemical Properties

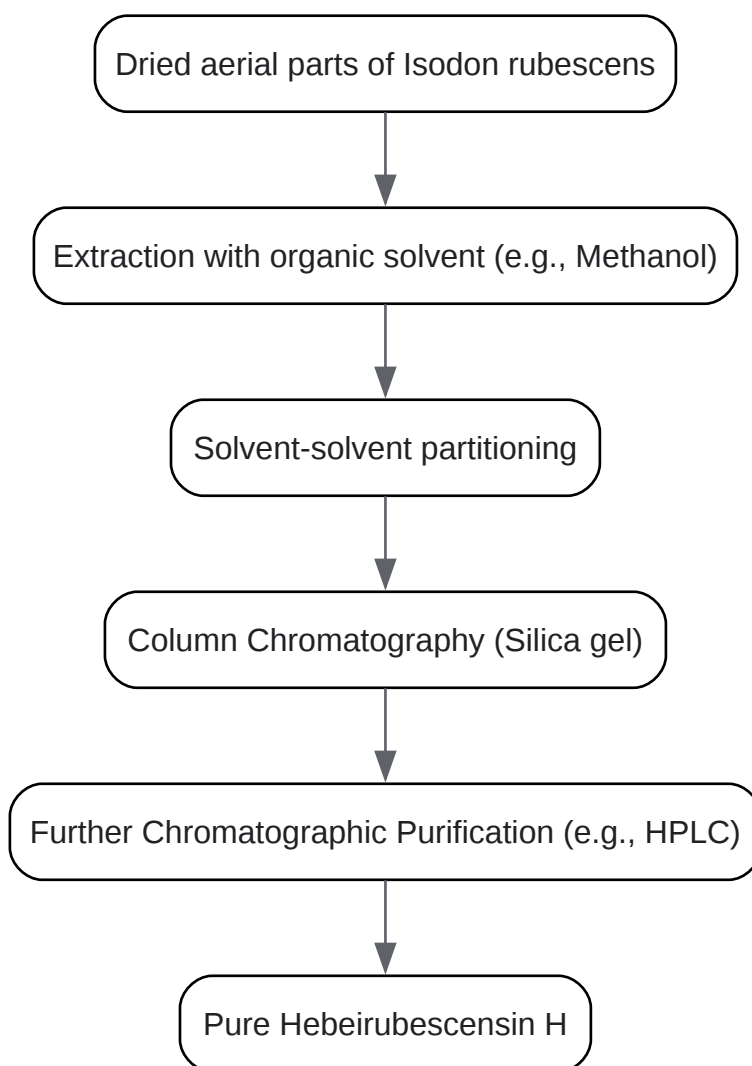
A summary of the known physicochemical properties of **Hebeirubescensin H** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₈ O ₇	[1] [2]
CAS Number	887333-30-4	[1] [2]
Class	ent-Kaurane Diterpenoid	

Experimental Protocols

Isolation of Hebeirubescensin H

The isolation of **Hebeirubescensin H** from *Isodon rubescens* typically involves the following steps:



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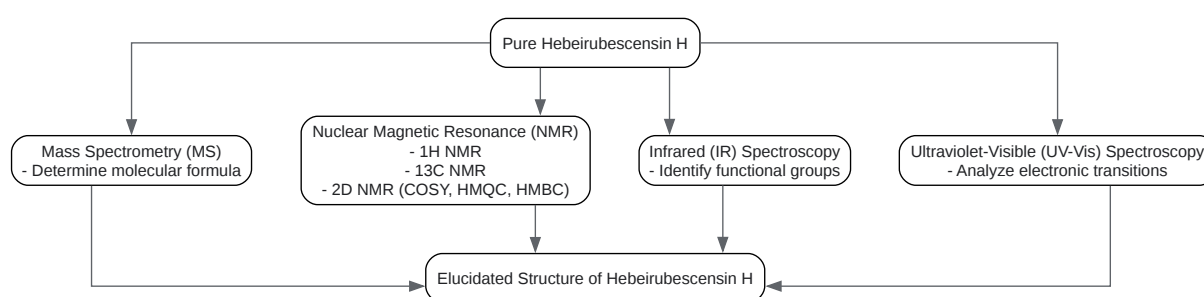
*Figure 1: General workflow for the isolation of **Hebeirubescensin H**.*

- **Extraction:** The dried and powdered aerial parts of *Isodon rubescens* are extracted with a suitable organic solvent, such as methanol, at room temperature.
- **Partitioning:** The resulting crude extract is then suspended in water and partitioned successively with solvents of increasing polarity (e.g., petroleum ether, chloroform, ethyl acetate, and n-butanol) to separate compounds based on their polarity.
- **Column Chromatography:** The fraction containing **Hebeirubescensin H** (typically the ethyl acetate fraction) is subjected to repeated column chromatography on silica gel.

- Purification: Final purification is achieved using techniques like preparative High-Performance Liquid Chromatography (HPLC) to yield pure **Hebeirubescensin H**.

Structure Elucidation

The chemical structure of **Hebeirubescensin H** was elucidated using a combination of spectroscopic techniques:



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References

- 1. Isodon rubescens (Hemls.) Hara.: A Comprehensive Review on Traditional Uses, Phytochemistry, and Pharmacological Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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